

Application Notes and Protocols for Raf Inhibitor 1 (GW5074)

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Compound of Interest

Compound Name: *Raf inhibitor 1*

Cat. No.: *B608895*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and stock solution preparation of **Raf Inhibitor 1**, also known as GW5074. The protocols and data presented are intended to guide researchers in the effective use of this compound in various experimental settings.

Introduction

Raf inhibitor 1, GW5074, is a potent and selective, cell-permeable inhibitor of c-Raf1 kinase with an IC₅₀ of 9 nM.^{[1][2][3][4]} It has been shown to have minimal effect on other kinases such as cdk1, cdk2, c-src, p38 MAP kinase, and VEGFR2.^{[1][4]} Interestingly, while GW5074 inhibits c-Raf activity in vitro, it has been observed to cause c-Raf activation and stimulate the Raf-MEK-ERK pathway in neurons.^{[1][5][6][7]} This dual activity makes it a valuable tool for studying Raf signaling pathways. It is also noted for its neuroprotective effects in both in vitro and in vivo models of neurodegeneration.^{[1][5][6]}

Data Presentation

The following tables summarize the key chemical and solubility properties of **Raf Inhibitor 1** (GW5074).

Table 1: Chemical Properties of **Raf Inhibitor 1** (GW5074)

Property	Value	Reference
Synonyms	5-Iodo-3-[(3,5-dibromo-4-hydroxyphenyl)methylene]-2-indolinone	[2] [5]
CAS Number	220904-83-6	[1] [2] [3]
Molecular Formula	C ₁₅ H ₈ Br ₂ INO ₂	[2]
Molecular Weight	520.94 g/mol	[2] [3]
Appearance	Light yellow to yellow or dark orange solid	[3] [8] [9]
Purity	>98%	[2]

Table 2: Solubility of **Raf Inhibitor 1** (GW5074)

Solvent	Solubility	Notes	Reference
DMSO	>26.1 mg/mL	-	[1]
50 mg/mL (104.40 mM)	Ultrasonic recommended	[10]	
53 mg/mL (110.66 mM)	Sonication is recommended	[11]	
96 mg/mL (200.44 mM)	Use fresh DMSO as moisture can reduce solubility	[12]	
100 mg/mL (191.96 mM)	Ultrasonic, warming, and heating to 60°C may be required. Hygroscopic DMSO can impact solubility.	[3]	
100 mM	-	[2][8]	
104 mg/mL (199.63 mM)	Use fresh DMSO as moisture can reduce solubility	[4]	
200 mg/mL	-	[9]	
Ethanol	Soluble to 1 mM	-	[8][13]
0.1N NaOH(aq)	Soluble	-	[14]
Water	Insoluble	-	[4][12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Raf Inhibitor 1** (GW5074) in dimethyl sulfoxide (DMSO).

Materials:

- **Raf Inhibitor 1** (GW5074) powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath or heat block (optional)

Procedure:

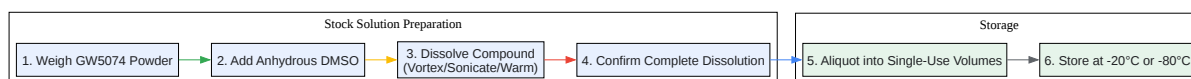
- Determine the required mass: Calculate the mass of GW5074 needed to prepare the desired volume of a 10 mM stock solution using its molecular weight (520.94 g/mol).
 - Formula: $\text{Mass (mg)} = 10 \text{ mM} \times 520.94 \text{ g/mol} \times \text{Volume (L)}$
 - Example for 1 mL: $\text{Mass (mg)} = 10 \times 520.94 \times 0.001 = 5.21 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of GW5074 powder using a precision balance and transfer it to a sterile microcentrifuge tube or vial.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the GW5074 powder.
- Dissolve the compound:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 10-15 minutes.[\[1\]](#)[\[11\]](#)
 - Gentle warming to 37°C in a water bath or heat block for about 10 minutes can also aid in solubilization.[\[1\]](#) For higher concentrations, heating to 60°C may be necessary.[\[3\]](#)

- Confirm dissolution: Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][3][4]} Stock solutions are reported to be stable for up to 6 months at -20°C.^[9]

Safety Precautions:

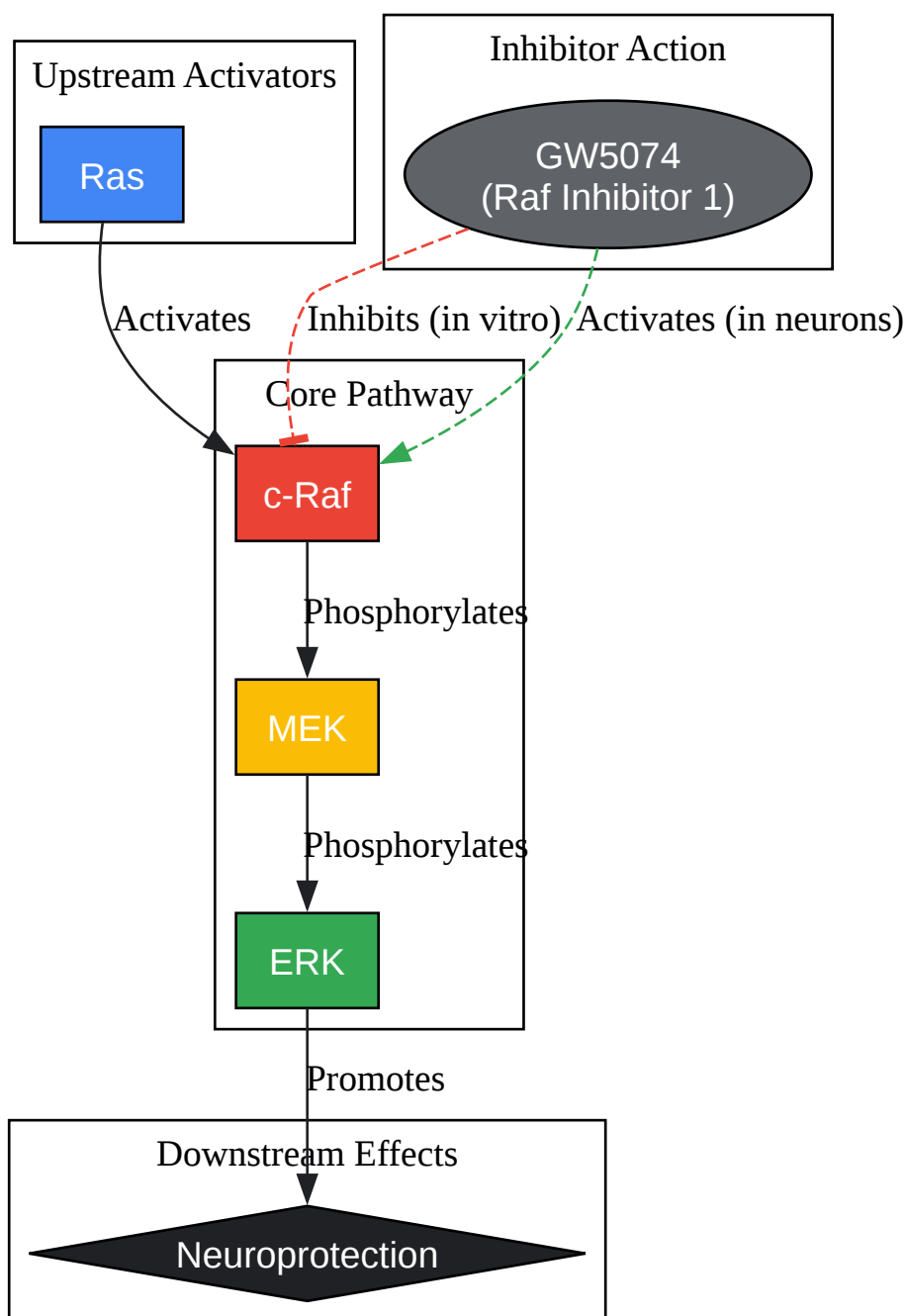
- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds.
- Handle GW5074 in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

Visualizations



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Caption: Experimental workflow for preparing a stock solution of **Raf Inhibitor 1** (GW5074).



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Caption: Simplified signaling pathway of **Raf Inhibitor 1** (GW5074).

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